

In-Depth Technical Guide: Monastrol, a Kinesin-5 (Eg5) Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PVZB1194

Cat. No.: B15605635

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction to Kinesin-5 (Eg5) and Monastrol

Kinesin-5, also known as Eg5 or KIF11, is a crucial motor protein responsible for establishing and maintaining the bipolar mitotic spindle during cell division. It functions by sliding antiparallel microtubules apart, a process essential for proper chromosome segregation. Inhibition of Eg5 leads to the formation of monopolar spindles, mitotic arrest, and subsequent apoptosis in proliferating cells. This makes Eg5 a compelling target for cancer chemotherapy.

Monastrol was one of the first small molecule inhibitors of Eg5 to be identified. It is a cell-permeable dihydropyrimidine that allosterically inhibits Eg5's ATPase activity. It does not compete with ATP or microtubule binding but rather binds to a loop (L5) adjacent to the nucleotide-binding pocket, locking Eg5 in a state with low affinity for ADP. This inhibition is non-competitive and reversible.

Quantitative Data Summary

The following tables summarize key quantitative data for Monastrol from various studies.

Table 1: In Vitro Biochemical Activity

Parameter	Species	Value	Assay Conditions
IC ₅₀ (Eg5 ATPase Activity)	Human	14 µM	Malachite green assay
K _i (Inhibition Constant)	Human	3.1 µM	Steady-state kinetics

| K_d (Dissociation Constant) | Human | 9.5 µM | Isothermal titration calorimetry |

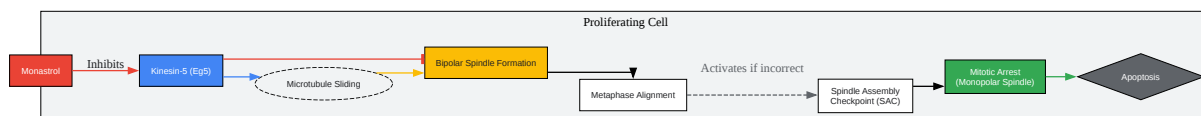
Table 2: Cellular Activity

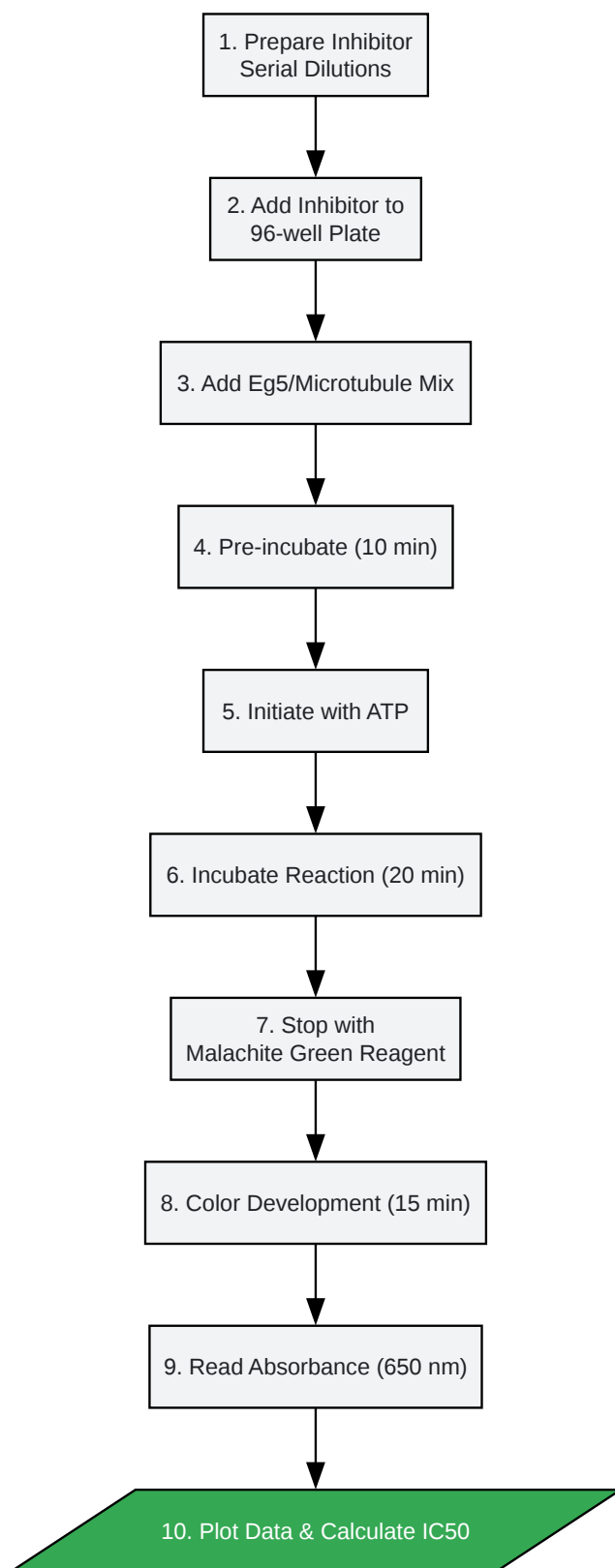
Parameter	Cell Line	Value	Assay
EC ₅₀ (Mitotic Arrest)	HeLa	22 µM	Immunofluorescence microscopy
GI ₅₀ (Growth Inhibition)	A549 (Lung)	75 µM	MTT assay (72h)

| GI₅₀ (Growth Inhibition) | MCF7 (Breast) | 90 µM | SRB assay (48h) |

Signaling and Mechanistic Pathways

The primary mechanism of Monastrol involves the direct inhibition of the Kinesin-5 (Eg5) motor protein, which disrupts the formation of the bipolar spindle, leading to cell cycle arrest and apoptosis.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: Monastrol, a Kinesin-5 (Eg5) Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605635/docs#in-depth-technical-guide-monastrol-a-kinesin-5-eg5-inhibitor\]](https://www.benchchem.com/product/b15605635/docs#in-depth-technical-guide-monastrol-a-kinesin-5-eg5-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)